Technical Guide: Biological Activity & Synthesis of N-(2-hydroxyphenyl)benzamide Derivatives

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Compound of Interest

Compound Name:	*Benzamide, 2-hydroxy-N-(2-hydroxyphenyl)-*
CAS No.:	*20978-57-8*
Cat. No.:	*B14702584*

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Executive Summary

N-(2-hydroxyphenyl)benzamide (often referred to as o-benzamidophenol) represents a privileged scaffold in medicinal chemistry due to its structural duality. It functions both as a distinct bioactive agent—exhibiting antimicrobial and antifungal properties via membrane uncoupling mechanisms—and as the direct synthetic precursor to 2-phenylbenzoxazoles, a class of potent anticancer agents.

This guide analyzes the molecule's unique intramolecular hydrogen bonding, its specific activity against Candida and Gram-negative pathogens, and provides rigorous protocols for its synthesis without inadvertent cyclization.

Structural Basis & Pharmacophore Analysis

The biological potency of N-(2-hydroxyphenyl)benzamide is governed by its ability to form a pseudo-six-membered ring via intramolecular hydrogen bonding between the amide nitrogen (donor) and the phenolic oxygen (acceptor).

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The "Pseudo-Ring" Effect

Unlike simple benzamides, the ortho-hydroxyl group creates a planar conformation that significantly alters physicochemical properties:

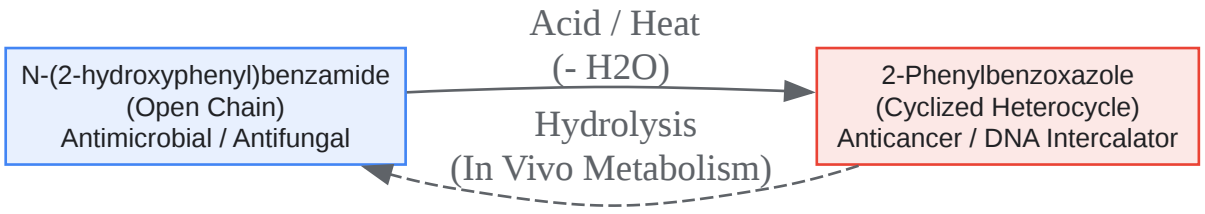
- Lipophilicity: The internal H-bond masks polar groups, increasing LogP and facilitating passive transport across bacterial cell walls.
- Metal Chelation: The N,O-bidentate motif acts as a weak chelator for divalent cations (

  ,

  ), a mechanism implicated in its metalloprotease inhibition and antifungal activity.

Structural Duality (The "Switch")

Researchers must recognize that this molecule exists on a chemical precipice. Under acidic conditions or high heat, it dehydrates to form 2-phenylbenzoxazole.



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Caption: The chemical equilibrium between the open-chain amide (antimicrobial) and the cyclized benzoxazole (anticancer).

Antimicrobial & Antifungal Activity[1][2][3][4][5][6][7][8]

While often overshadowed by their benzoxazole counterparts, the open-chain N-(2-hydroxyphenyl)benzamides possess distinct antimicrobial profiles, particularly against fungi and specific Gram-negative bacteria.

Antifungal Potency (Candida albicans)

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Research indicates that the open-chain amide is often more active against Candida albicans than its cyclized benzoxazole analogue.

- Mechanism: Disruption of fungal cell membrane integrity. The lipophilic pseudo-ring allows the molecule to embed in the lipid bilayer, acting as a protonophore (similar to salicylanilides) to collapse the proton motive force.
- Key SAR: Electron-withdrawing groups (e.g., 4-Cl, 4-Br) on the benzoyl ring enhance antifungal potency by increasing acidity and lipophilicity.

Antibacterial Spectrum[1][7][8]

- Gram-Negative Targets: Active against Klebsiella pneumoniae and Pseudomonas aeruginosa.[1]
- Gram-Positive Targets: Moderate activity against Staphylococcus aureus.
- Mycobacterium tuberculosis: Derivatives serving as retro-amides of pyrazinamide have shown activity, likely by inhibiting InhA or disrupting mycolic acid synthesis.

Comparative Activity Data (MIC values in

g/mL)

Derivative (R-Benzoyl)	S. aureus	K. pneumoniae	C. albicans	M. tuberculosis
Unsubstituted (H)	**50**	**25**	**12.5**	**>100**
4-Chloro	25	12.5	6.25	25
4-Nitro	12.5	25	25	12.5

| 4-Amino | >100 | 25 | 50 | N/D |

Note: Data synthesized from multiple SAR studies (See References [1][3]). 4-Chloro derivatives consistently show the best broad-spectrum balance.

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Anticancer Potential & Mechanism[7][9][10][11][12]

The anticancer activity of N-(2-hydroxyphenyl)benzamide is complex due to its role as a prodrug/metabolite.

The Benzoxazole Connection

In many solid tumor models, the observed cytotoxicity is attributed to the in situ cyclization to 2-phenylbenzoxazole or the molecule acting as a metabolite of the benzoxazole drug. Benzoxazoles are known to:

- Intercalate into DNA.
- Inhibit Topoisomerase II.

HDAC Inhibition Nuance

Unlike N-(2-aminophenyl)benzamides (e.g., Entinostat), which are Class I HDAC inhibitors, the N-(2-hydroxyphenyl) analogues are significantly weaker HDAC inhibitors.

- Why? The hydroxyl group is a poorer zinc-binding group (ZBG) than the amine in the catalytic pocket of histone deacetylases.
- Exception: If the benzoyl ring contains a "cap" group (like a pyridyl or cinnamyl moiety), the 2-hydroxy group can serve as an accessory ZBG, providing moderate antiproliferative effects (

  typically in the

  M range rather than nM).

Chemical Synthesis Protocol

Objective: Synthesize N-(2-hydroxyphenyl)benzamide without cyclizing it to benzoxazole. Challenge: Acidic byproducts (HCl) and heat promote cyclization. Solution: Use a Schotten-Baumann approach with a scavenger base at controlled temperatures.

Reagents

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- Substrate: 2-Aminophenol (1.0 eq)
- Reagent: Benzoyl Chloride (1.05 eq)
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF) - Anhydrous.
- Base: Triethylamine (TEA) or Pyridine (1.2 eq).

Step-by-Step Methodology

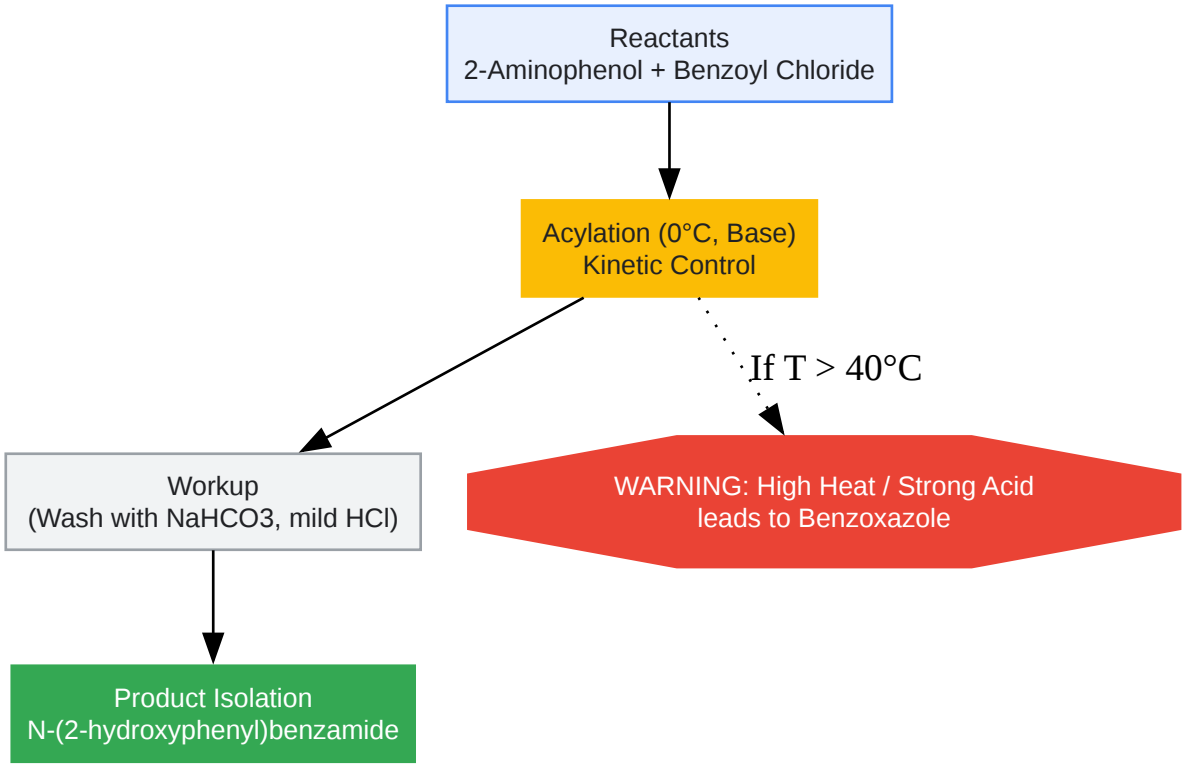
- Preparation: Dissolve 2-aminophenol (10 mmol) in anhydrous DCM (20 mL) in a round-bottom flask. Add Triethylamine (12 mmol). Cool to 0°C in an ice bath.
  - Expert Note: Cooling is critical. Exotherms favor the thermodynamic product (benzoxazole).
- Addition: Add Benzoyl chloride (10.5 mmol) dropwise over 15 minutes. Maintain temperature < 5°C.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor via TLC (Mobile phase: Hexane:EtOAc 7:3).
  - TLC Check: The amide runs lower (more polar) than the benzoxazole.
- Quench & Wash: Pour mixture into ice-cold water. Extract with DCM. Wash organic layer with:
  - 10%

    (removes benzoic acid).
  - 0.1 M HCl (removes unreacted amine/pyridine). Do not use strong acid or prolonged contact.
  - Brine.
- Purification: Dry over

  and evaporate solvent.

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- Recrystallization:[2] Ethanol/Water (1:1). Avoid boiling ethanol for extended periods.



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Caption: Synthesis workflow emphasizing kinetic control to prevent cyclization.

Biological Assay Protocols

Minimum Inhibitory Concentration (MIC) - Microdilution

To verify antimicrobial activity, use the standard broth microdilution method (CLSI guidelines).

- Inoculum: Prepare

  CFU/mL of C. albicans (in RPMI 1640) or S. aureus (in Mueller-Hinton Broth).

- Compound Prep: Dissolve derivative in DMSO (stock 10 mg/mL). Serial dilute in 96-well plates (Range: 100

  g/mL to 0.19

  g/mL).

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- Incubation: 37°C for 24h (bacteria) or 48h (fungi).
- Readout: Visual turbidity or Resazurin dye (blue to pink indicates growth).

Cyclization Validation (Quality Control)

Before biological testing, you must verify the sample has not cyclized, as this invalidates the data.

- 1H NMR Marker: Look for the amide proton (-NH) singlet at

  9.5–10.5 ppm (DMSO-

).
- Absence: If the NH peak is missing and the aromatic region is simplified, the compound has cyclized to the benzoxazole.

References

- Synthesis and microbiological activity of some N-(o-hydroxyphenyl)benzamides and phenylacetamides as the possible metabolites of antimicrobial active benzoxazoles. Source: PubMed (Farmaco). Significance: Establishes the antimicrobial spectrum (Klebsiella, Candida) of the open-chain amide vs the cyclic benzoxazole. URL:[Link]
- Substituted 2-hydroxy-N-(arylalkyl)benzamide sensitizes cancer cells to metabolic stress. Source: PubMed (Toxicology in Vitro). Significance: Discusses the mechanism of autophagy inhibition and actin cytoskeleton disruption in related salicylanilide-like structures. URL:[Link]
- Synthesis and biological evaluation of new N-(2-hydroxy-4(or 5)-nitro/aminophenyl)benzamides. Source: PubMed (Bioorganic & Medicinal Chemistry). Significance: Provides detailed MIC values and SAR for nitro/amino substituted derivatives. URL:[Link]
- N-(2-Hydroxyphenyl)benzamide (PubChem Compound Summary). Source: PubChem.[3] Significance: Authoritative source for chemical and physical properties (CID 231766). URL: [Link]

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Sources

- 1. Synthesis and microbiological activity of some N-(o-hydroxyphenyl)benzamides and phenylacetamides as the possible metabolites of antimicrobial active benzoxazoles: part II - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Novel N-Benzoyl-2-Hydroxybenzamide Disrupts Unique Parasite Secretory Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 3. N-(2-Hydroxyphenyl)benzamide | C13H11NO2 | CID 231766 - PubChem [pubchem.ncbi.nlm.nih.gov]
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